

An In-depth Technical Guide to the Physical Properties of Deuterated Lauric Acid

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Compound of Interest

Compound Name: Lauric acid-d3

Cat. No.: B1591742

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This technical guide provides a comprehensive overview of the core physical properties of deuterated lauric acid. As a stable isotope-labeled compound, deuterated lauric acid is a valuable tool in metabolic research, pharmacokinetic studies, and as an internal standard in analytical chemistry. Understanding its physical characteristics is crucial for its effective application in these fields. This document summarizes key quantitative data, outlines standard experimental protocols for their determination, and provides logical diagrams to illustrate molecular and procedural concepts.

Data Presentation: Physical Properties

The physical properties of lauric acid and its deuterated analogues are summarized below. The most common commercially available deuterated form is the perdeuterated Lauric acid-d23, where all 23 hydrogen atoms on the acyl chain are replaced by deuterium. Another common variant is Lauric acid-12,12,12-d3, where only the terminal methyl group is deuterated. The presence of deuterium atoms slightly increases the molecular weight and can have minor effects on other physical properties compared to the non-deuterated lauric acid.

Table 1: Core Physical Properties of Lauric Acid and its Deuterated Analogues

Property	Lauric Acid	Lauric acid-12,12,12-d3	Lauric acid-d23
CAS Number	143-07-7[1][2]	79050-22-9[3][4]	59154-43-7[5][6]
Molecular Formula	C12H24O2[1][7]	C12H21D3O2[8]	C12HD23O2[6]
Molecular Weight	200.32 g/mol [7][9]	203.34 g/mol [4][8]	223.46 g/mol [6][10]
Appearance	White, powdery solid[1][9]	White solid[8]	White, waxy solid[5]
Melting Point	43.8 °C[1][7]	44-46 °C[4]	44-46 °C[6]
Boiling Point	297.9 °C at 760 mmHg[1]	225 °C at 100 mmHg[4]	225 °C at 100 mmHg
Density	1.007 g/cm ³ at 24 °C[1]	Not specified	0.9 ± 0.1 g/cm ³ [6]

Table 2: Solubility Data

Solvent	Lauric Acid	Lauric acid-d23
Water	55 mg/L at 20 °C[1]	Less soluble in water than organic solvents[5]
Organic Solvents	Soluble in alcohols, diethyl ether, benzene[1][7]	Soluble in organic solvents[5]
Specific Solvents	Soluble in ethanol, DMSO, and dimethylformamide (approx. 20 mg/ml)[11]	Soluble in DMF (30 mg/ml), DMSO (20 mg/ml), and Ethanol (30 mg/ml)[12][13]

Experimental Protocols

While specific experimental data for the determination of the physical properties of **lauric acid-d3** are not extensively published, the following are detailed standard methodologies that are routinely employed for such characterizations.

Melting Point Determination

The melting point of a crystalline solid is a critical indicator of its purity. For **lauric acid-d3**, a sharp melting range close to that of its non-deuterated counterpart is expected.

Methodology: Capillary Melting Point Apparatus

- **Sample Preparation:** A small amount of the crystalline **lauric acid-d3** is finely ground and packed into a thin-walled capillary tube to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, which consists of a heated block with a thermometer or a digital temperature sensor.
- **Heating:** The sample is heated at a controlled rate, typically 1-2 °C per minute, as it approaches the expected melting point.
- **Observation:** The temperature at which the first drop of liquid appears (the onset of melting) and the temperature at which the entire solid has turned into a clear liquid (the completion of melting) are recorded. This range is reported as the melting point.

Boiling Point Determination

The boiling point is determined for liquid samples at a given atmospheric pressure. For solids like **lauric acid-d3**, the boiling point is typically measured under reduced pressure to prevent decomposition at high temperatures.

Methodology: Distillation Under Reduced Pressure

- **Apparatus Setup:** A small-scale distillation apparatus is assembled, consisting of a round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask. The apparatus is connected to a vacuum source.
- **Sample Introduction:** The **lauric acid-d3** sample is placed in the round-bottom flask along with a boiling chip or a magnetic stirrer to ensure smooth boiling.
- **Pressure Reduction:** The pressure inside the apparatus is reduced to the desired level (e.g., 100 mmHg) using a vacuum pump, and the pressure is monitored with a manometer.

- Heating: The sample is heated gently. The temperature is recorded when the liquid boils and a stable ring of condensate is observed on the thermometer bulb. This temperature is the boiling point at the recorded pressure.

Solubility Determination

Solubility is a measure of the maximum amount of a substance that can dissolve in a given amount of solvent at a specific temperature.

Methodology: Saturation Shake-Flask Method

- Sample Preparation: An excess amount of **lauric acid-d3** is added to a known volume of the solvent (e.g., water, ethanol) in a sealed flask.
- Equilibration: The flask is agitated (e.g., using a shaker bath) at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure that equilibrium is reached and the solution is saturated.
- Separation: The undissolved solid is separated from the solution by centrifugation and/or filtration.
- Quantification: The concentration of **lauric acid-d3** in the clear, saturated solution is determined using an appropriate analytical technique, such as gas chromatography-mass spectrometry (GC-MS) or high-performance liquid chromatography (HPLC).

Mandatory Visualizations

Structural Comparison of Lauric Acid and its Deuterated Analogues

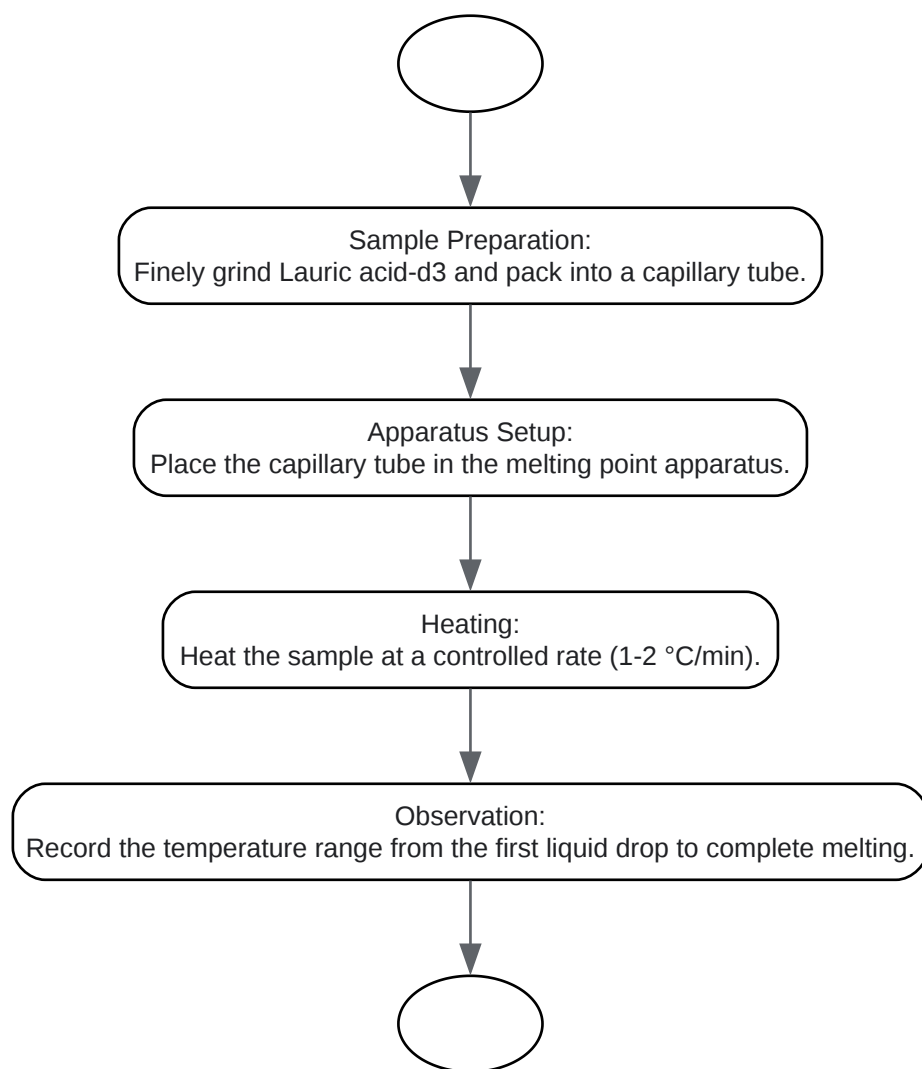
Structural Comparison of Lauric Acid Isotopologues

Lauric Acid (C ₁₂ H ₂₄ O ₂) CH ₃ (CH ₂) ₁₀ COOH	Lauric Acid-12,12,12-d ₃ CD ₃ (CH ₂) ₁₀ COOH	Lauric Acid-d ₂₃ CD ₃ (CD ₂) ₁₀ COOH
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Caption: Molecular formulas of lauric acid and its common deuterated forms.

Experimental Workflow for Melting Point Determination



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Caption: Workflow for determining the melting point of **Lauric acid-d3**.

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